

# Toxicological Profile of 2-(2-Butoxyethoxy)ethyl Benzoate: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: 2-(2-Butoxyethoxy)ethyl benzoate

Cat. No.: B3191452

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Disclaimer: Limited direct toxicological data is available for **2-(2-Butoxyethoxy)ethyl benzoate**. This document primarily summarizes the toxicological profile of the closely related and more extensively studied compound, 2-(2-Butoxyethoxy)ethanol (DGBE), and its acetate. The toxicological properties of **2-(2-Butoxyethoxy)ethyl benzoate** are expected to be influenced by its hydrolysis to 2-(2-Butoxyethoxy)ethanol and benzoic acid.

## Executive Summary

This technical guide provides a comprehensive overview of the toxicological profile of **2-(2-Butoxyethoxy)ethyl benzoate**, with a primary reliance on data from its structural analog, 2-(2-Butoxyethoxy)ethanol (DGBE). The available data indicates that DGBE has low acute toxicity via oral and dermal routes. It is a slight to moderate skin irritant and a moderate to severe eye irritant. Repeated exposure to high doses of DGBE has been associated with effects on the hematopoietic system, liver, and kidneys in animal studies. DGBE is not considered to be genotoxic or carcinogenic. Developmental toxicity has been observed only at high doses that also cause maternal toxicity.

## Chemical and Physical Properties

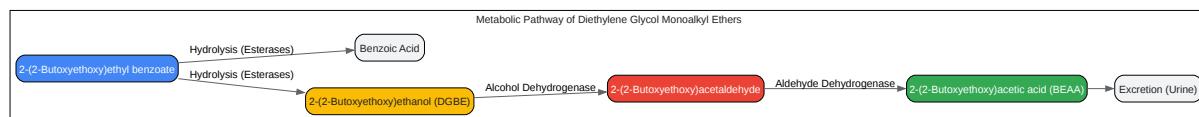
Property	Value
Chemical Name	2-(2-Butoxyethoxy)ethyl benzoate
CAS Number	5451-84-3
Molecular Formula	C15H22O4
Molecular Weight	266.33 g/mol
Appearance	No data available
Boiling Point	334.9°C at 760 mmHg[1]
Density	1.041 g/cm <sup>3</sup> [1]

## Toxicokinetics and Metabolism

Limited direct data exists for the toxicokinetics of **2-(2-butoxyethoxy)ethyl benzoate**.

However, as an ester, it is anticipated to be hydrolyzed in the body by esterases to 2-(2-butoxyethoxy)ethanol (DGBE) and benzoic acid. The subsequent metabolism of DGBE is the primary determinant of its systemic toxicity.

DGBE is well-absorbed through oral, dermal, and inhalation routes. Following absorption, it is metabolized in the liver. The major metabolic pathway involves the oxidation of the terminal alcohol group to an aldehyde, which is then further oxidized to 2-(2-butoxyethoxy)acetic acid (BEAA), the principal urinary metabolite. A smaller fraction may undergo conjugation with glucuronic acid.



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Caption: Metabolic pathway of **2-(2-butoxyethoxy)ethyl benzoate**.

## Toxicological Data

The following tables summarize the available quantitative toxicological data for **2-(2-Butoxyethoxy)ethanol (DGBE)** and its acetate, which serve as surrogates for **2-(2-Butoxyethoxy)ethyl benzoate**.

### Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg bw	[2]
LD50	Rat	Dermal	> 2000 mg/kg bw	[2]
LC50	Rat	Inhalation	No mortalities at saturated vapor concentration (~18 ppm) for 7 hours	[2]

### Skin and Eye Irritation

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	Slight to moderate erythema and edema	[2]
Eye Irritation	Rabbit	Moderately severe conjunctivitis and mild corneal injury	[2]

### Repeated Dose Toxicity

Study Duration	Species	Route	NOAEL	LOAEL	Effects Observed at LOAEL	Reference
90-day	Rat	Oral	250 mg/kg bw/day	1000 mg/kg bw/day	Decreased erythron parameters	[2]
13-week	Rat	Dermal	2000 mg/kg bw/day	-	No systemic effects observed	[2]
5-week	Rat	Inhalation	39 mg/m <sup>3</sup>	> 39 mg/m <sup>3</sup>	Liver hypertrophy at higher doses	[2]
90-day	Rat	Inhalation	94 mg/m <sup>3</sup>	-	No signs of toxicity	[2]

## Genotoxicity

A battery of in vitro and in vivo studies on DGBE indicates a lack of genotoxic potential.

Assay Type	System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation (Ames)	S. typhimurium	With and without	Negative	
Chromosome Aberration	Mammalian cells	With and without	Negative	
Gene Mutation	Mammalian cells	With and without	Negative	
In vivo Chromosome Aberration	Mammalian bone marrow	N/A	Negative	

## Carcinogenicity

There are no carcinogenicity studies available for **2-(2-butoxyethoxy)ethyl benzoate** or DGBE. However, based on the lack of genotoxicity and information on related glycol ethers, a carcinogenic potential is not anticipated.

## Reproductive and Developmental Toxicity

Study Type	Species	Route	NOAEL	Effects Observed	Reference
One-generation	Rat	Oral	Fertility: 1000 mg/kg bw/day; Offspring: 500 mg/kg bw/day	Reduced bodyweight gain in offspring	[3]
One-generation	Rat	Dermal	2000 mg/kg bw/day	No effects observed	[3]
Developmental	Rat & Rabbit	Oral & Dermal	-	No specific developmental toxicity	[3]

## Experimental Protocols

The following are generalized experimental protocols for key toxicological studies, based on OECD guidelines.

### Acute Oral Toxicity (based on OECD TG 401/420/423/425)

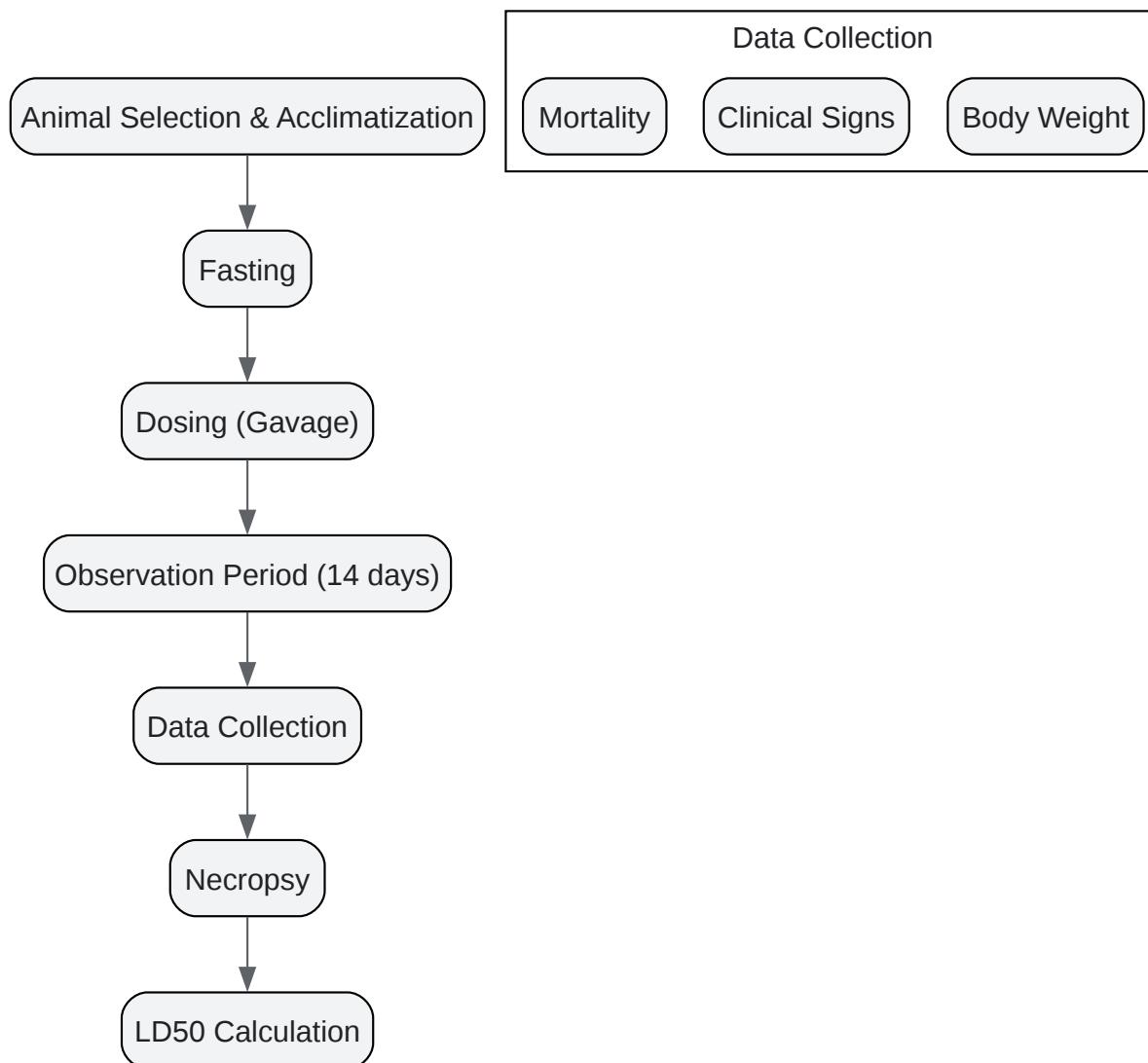
Objective: To determine the acute oral toxicity (LD50) of a substance.

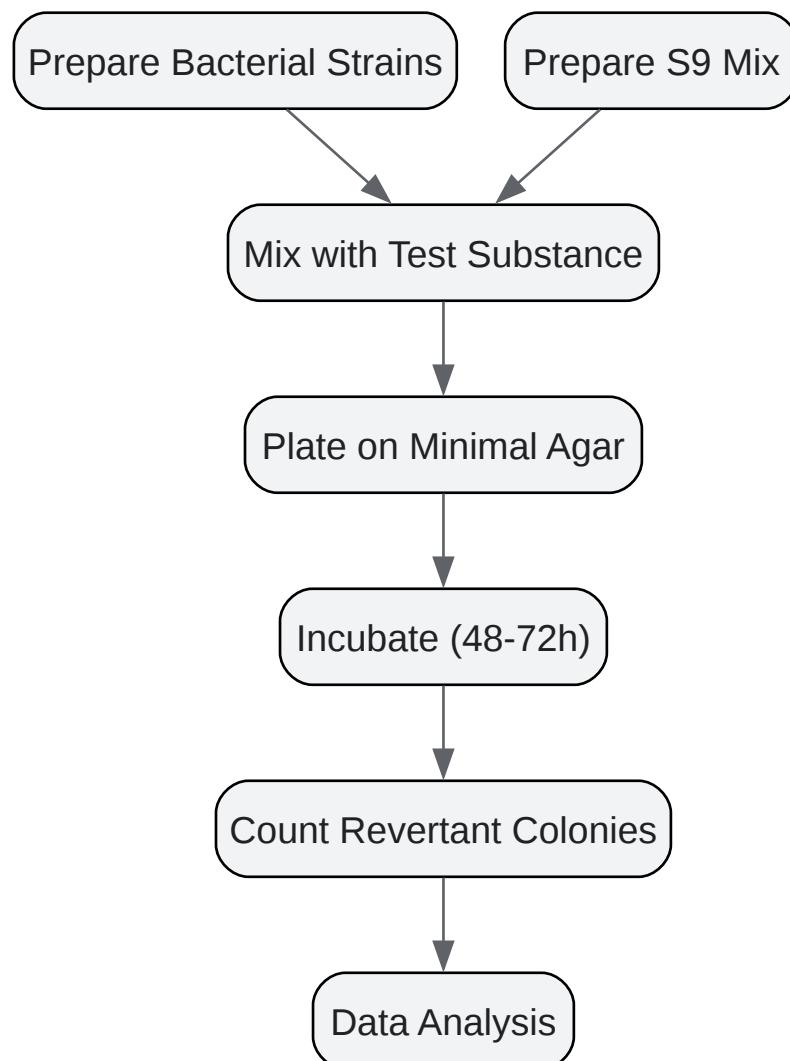
Test System: Typically, young adult rats (e.g., Sprague-Dawley or Wistar strains).

Procedure:

- Animals are fasted prior to dosing.

- The test substance is administered in a single dose by gavage.
- Several dose groups are used with a control group receiving the vehicle only.
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- A necropsy is performed on all animals at the end of the study.





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